

Application Notes and Protocols for N-acylation of Azetidine-3-carbonitrile

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Compound of Interest

Compound Name: Azetidine-3-carbonitrile

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These application notes provide a comprehensive overview and detailed protocols for the N-acylation of **azetidine-3-carbonitrile**, a critical transformation for the synthesis of diverse molecular scaffolds in medicinal chemistry and drug discovery. The protocols outlined below cover standard methods using common acylating agents.

Introduction

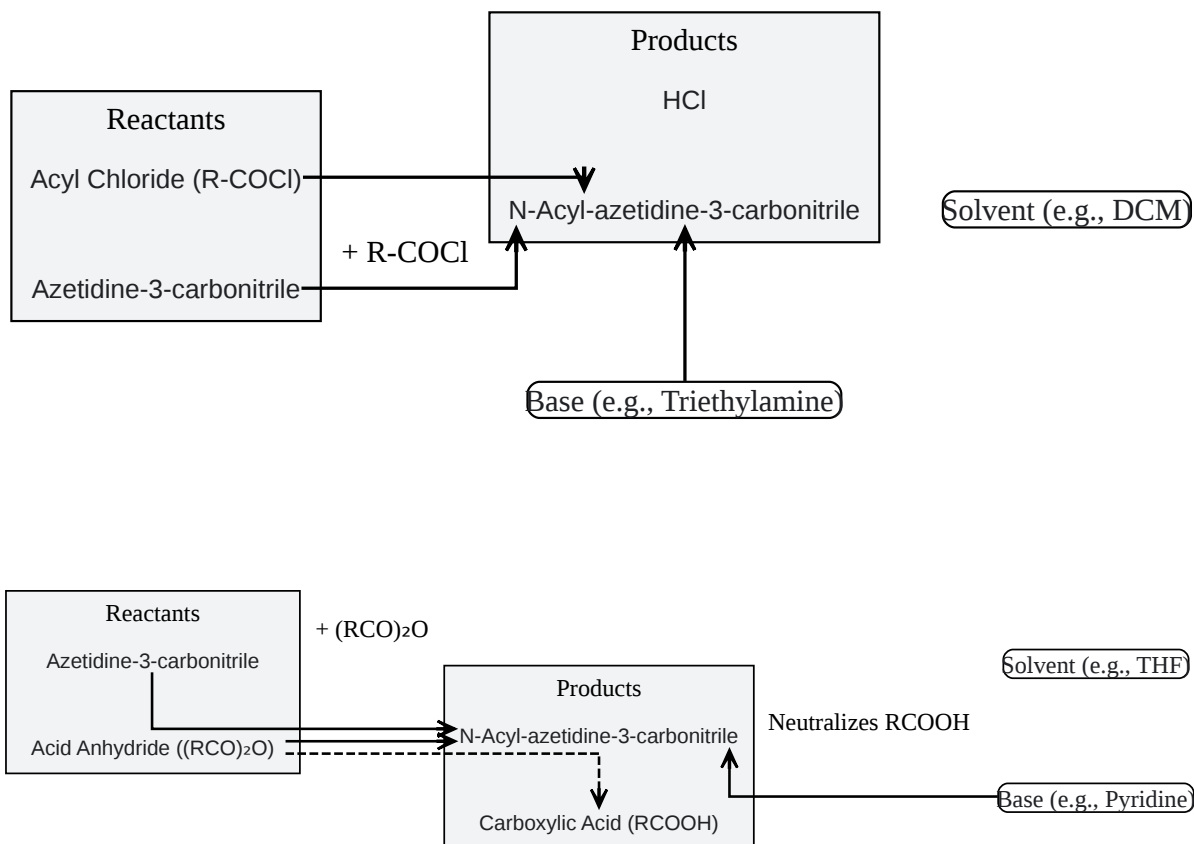
Azetidines are four-membered nitrogen-containing heterocycles that are increasingly utilized as building blocks in the development of novel therapeutic agents. Their unique conformational properties and ability to introduce a specific vector in three-dimensional space make them attractive motifs. The N-acylation of **azetidine-3-carbonitrile** is a fundamental step in the elaboration of this scaffold, allowing for the introduction of a wide variety of functional groups that can modulate the physicochemical and pharmacological properties of the final compounds. This document outlines two primary methods for this transformation: acylation with acyl chlorides and acylation with acid anhydrides.

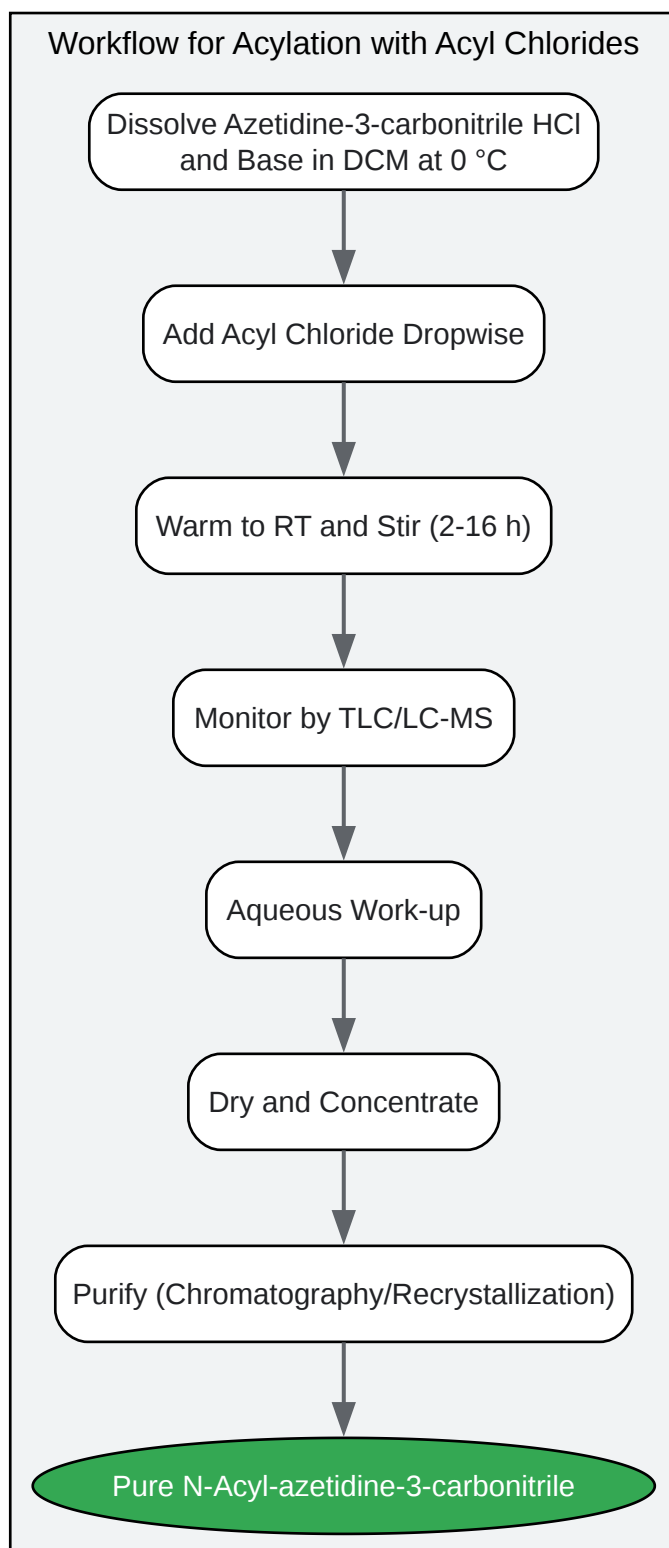
Method 1: N-acylation using Acyl Chlorides under Schotten-Baumann Conditions

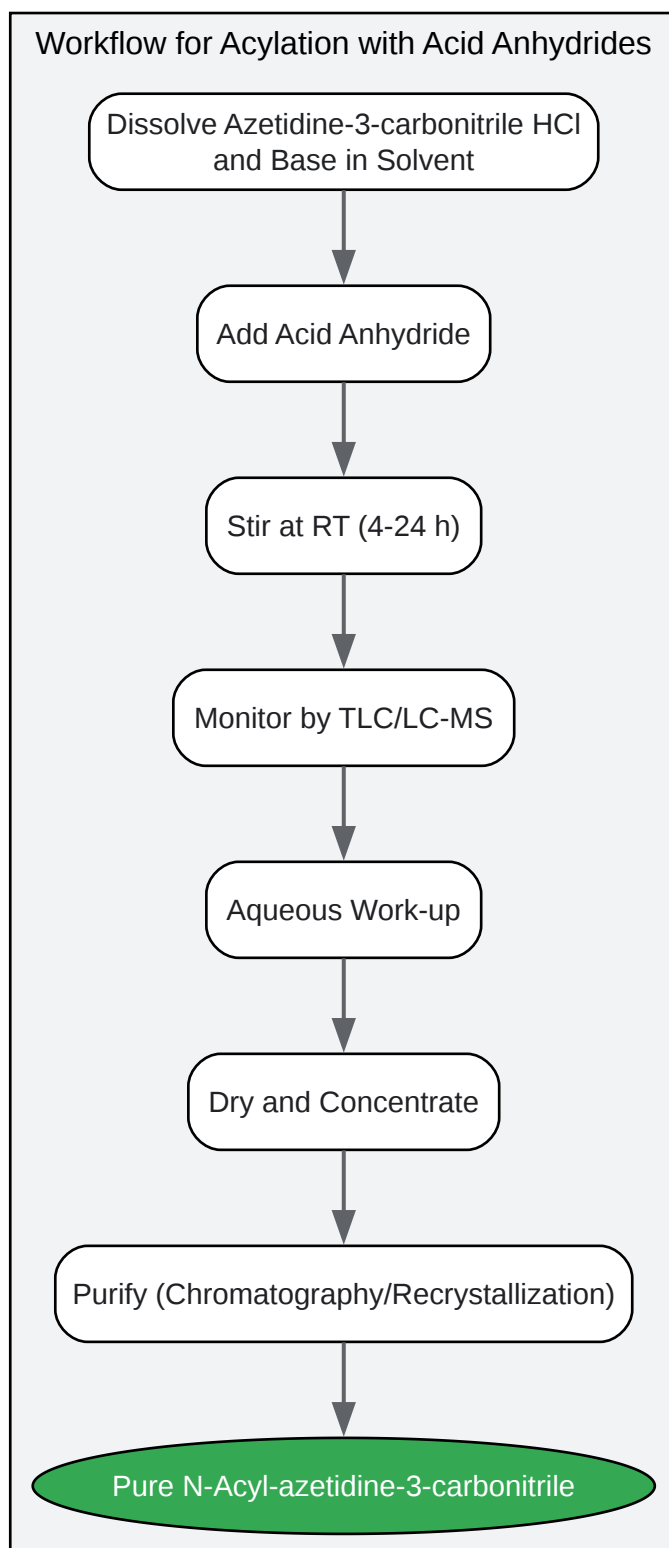
The reaction of **azetidine-3-carbonitrile** with an acyl chloride in the presence of a base is a robust and widely applicable method for the synthesis of N-acyl azetidines. The Schotten-

Baumann reaction conditions, which typically involve a biphasic or single-phase system with an organic solvent and an aqueous or organic base, are commonly employed to neutralize the hydrogen chloride byproduct and drive the reaction to completion.

General Reaction Scheme







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